An In-depth Technical Guide to N-(4-methoxybenzyl)-3-methylbenzamide

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*N-(4-methoxybenzyl)-3-methylbenzamide*
CAS No.:	*5348-93-6*
Cat. No.:	*B187696*

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Introduction: Unveiling the Potential of a Substituted Benzamide

N-(4-methoxybenzyl)-3-methylbenzamide is a distinct chemical entity belonging to the extensive family of benzamide derivatives. This class of compounds is of significant interest to the scientific community, particularly in the fields of medicinal chemistry and drug development, due to their diverse biological activities. Structurally, **N-(4-methoxybenzyl)-3-methylbenzamide** incorporates a 3-methylbenzoyl group linked via an amide bond to a 4-methoxybenzyl moiety. This arrangement of aromatic rings and a flexible amide linker provides a scaffold that can be tailored for specific biological targets. While extensive research on this specific molecule is not widely published, its structural components suggest a potential for interaction with various biological systems, a hypothesis supported by studies on analogous compounds. This guide aims to provide a comprehensive technical overview, from its fundamental chemical identity and synthesis to its potential applications, serving as a foundational resource for researchers and professionals in drug discovery and development.

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Chemical Identity and Physicochemical Properties

A clear understanding of the fundamental properties of **N-(4-methoxybenzyl)-3-methylbenzamide** is paramount for its application in a research setting. These properties dictate its behavior in various chemical and biological environments.

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Property	Value	Source
CAS Number	5348-93-6	[1]
Molecular Formula	$C_{16}H_{17}NO_2$	[2]
Molecular Weight	255.32 g/mol	[2]
Exact Mass	255.125928789 u	[2]
Appearance	Predicted: White to off-white solid	Inferred from similar compounds[3]
Melting Point	Not available. Predicted to be a solid at room temperature based on its molecular weight and the melting points of similar benzamides. For example, N-(tert-Butyl)benzamide has a melting point of 134–135 °C.	[4]
Boiling Point	Not available. Predicted to be high due to its molecular weight and polar amide group.	
Solubility	Not available. Predicted to be soluble in organic solvents like dichloromethane, ethyl acetate, and acetone, with low solubility in water.	Inferred from general amide properties.
InChI	InChI=1S/C16H17NO2/c1-12-4-3-5-14(10-12)16(18)17-11-13-6-8-15(19-2)9-7-13/h3-10H,11H2,1-2H3,(H,17,18)	[2]
SMILES	Cc1cccc(c1)C(=O)NCC2=CC=C(C=C2)OC	[2]

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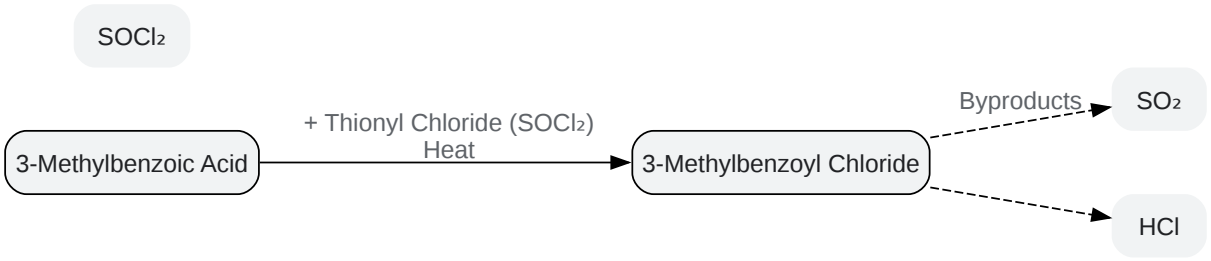
Synthesis of N-(4-methoxybenzyl)-3-methylbenzamide: A Step-by-Step Protocol

The synthesis of **N-(4-methoxybenzyl)-3-methylbenzamide** is most logically achieved through the formation of an amide bond between 3-methylbenzoyl chloride and 4-methoxybenzylamine. This is a classic example of a nucleophilic acyl substitution reaction, often carried out under Schotten-Baumann conditions. The overall synthesis can be envisioned as a two-step process: the preparation of the acyl chloride from the corresponding carboxylic acid, followed by the coupling reaction with the amine.

Step 1: Synthesis of 3-Methylbenzoyl Chloride

The first crucial step is the activation of 3-methylbenzoic acid to the more reactive 3-methylbenzoyl chloride. Thionyl chloride ($SOCl_2$) is a common and effective reagent for this transformation.

Reaction:



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Caption: Synthesis of 3-methylbenzoyl chloride from 3-methylbenzoic acid.

Experimental Protocol:

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and a gas outlet connected to a trap (to neutralize the HCl and SO_2 byproducts), add 3-methylbenzoic acid.

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- Reagent Addition: Carefully add an excess of thionyl chloride (approximately 1.5-2.0 equivalents) to the flask. A catalytic amount of N,N-dimethylformamide (DMF) can be added to accelerate the reaction.[4][5]
- Reaction Conditions: Heat the reaction mixture to reflux (around 80-90°C) and maintain for 2-3 hours.[4][5] The progress of the reaction can be monitored by the cessation of gas evolution.
- Work-up and Purification: After the reaction is complete, remove the excess thionyl chloride by distillation, often under reduced pressure. The resulting crude 3-methylbenzoyl chloride can be purified by vacuum distillation to yield a colorless liquid.[4][5]

Causality of Experimental Choices:

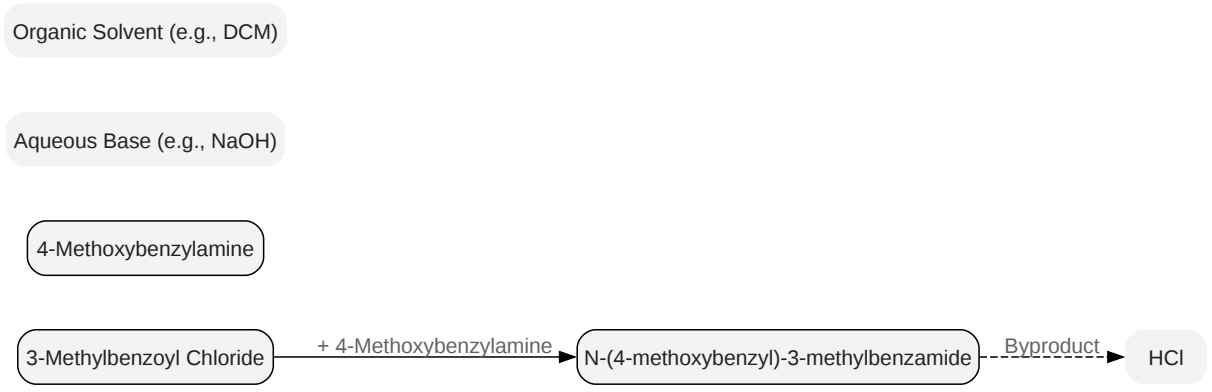
- Excess Thionyl Chloride: Using an excess of thionyl chloride ensures the complete conversion of the carboxylic acid to the acid chloride and allows for easier removal of the volatile reagent post-reaction.
- Reflux Conditions: Heating the reaction mixture to reflux provides the necessary activation energy for the reaction to proceed at a reasonable rate.
- DMF Catalyst: DMF acts as a catalyst by forming a Vilsmeier-Haack type intermediate with thionyl chloride, which is a more potent acylating agent.
- Gas Trap: A gas trap containing an aqueous base (e.g., sodium hydroxide solution) is essential to neutralize the corrosive and toxic HCl and SO_2 gases produced during the reaction.

Step 2: Amide Coupling via Schotten-Baumann Reaction

With the activated acyl chloride in hand, the final step is the coupling with 4-methoxybenzylamine to form the desired amide. The Schotten-Baumann reaction conditions, which involve an aqueous base, are ideal for this transformation as they neutralize the HCl byproduct, driving the reaction to completion.

Reaction:

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- To cite this document: BenchChem. [An In-depth Technical Guide to N-(4-methoxybenzyl)-3-methylbenzamide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b187696/docs#an-in-depth-technical-guide-to-n-4-methoxybenzyl-3-methylbenzamide]

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